

Experimental setup for studying the enzymatic inhibition by 5-Phenethylisoxazol-4-amine.

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Compound of Interest

Compound Name: 5-Phenethylisoxazol-4-amine

Cat. No.: B15322265

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Application Note and Protocols for a Novel MAO Inhibitor

Topic: Experimental setup for studying the enzymatic inhibition by **5-Phenethylisoxazol-4-amine**.

Audience: Researchers, scientists, and drug development professionals.

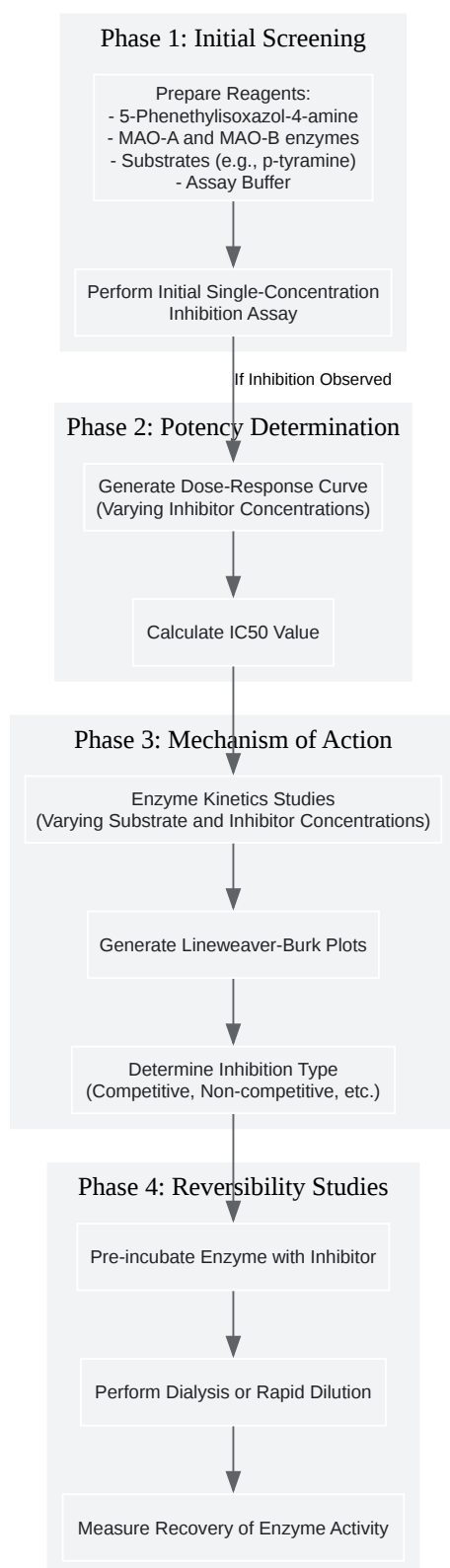
Introduction

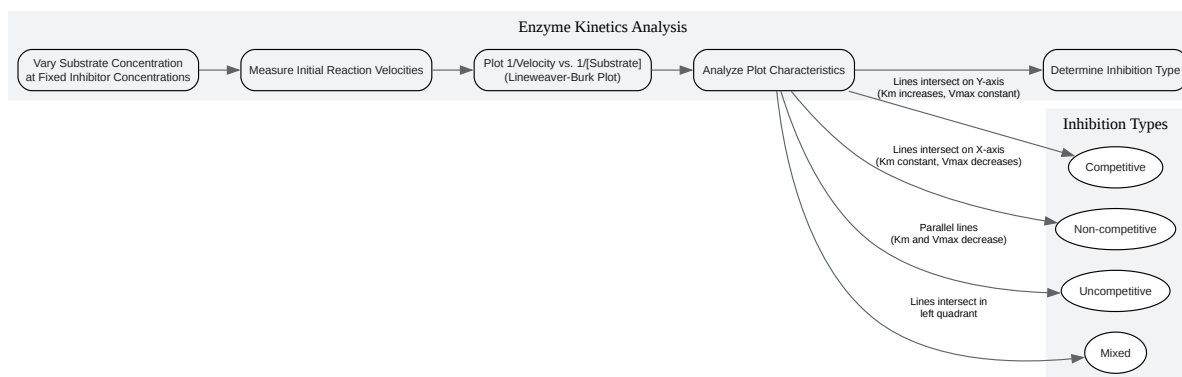
Monoamine oxidases (MAO) are mitochondrial enzymes crucial in the metabolism of monoamine neurotransmitters.^[1] Dysregulation of MAO activity is implicated in various neurological disorders, including depression and Parkinson's disease.^{[1][2]} Consequently, the identification and characterization of novel MAO inhibitors are of significant therapeutic interest. This document outlines a comprehensive experimental framework for investigating the inhibitory potential of a novel compound, **5-Phenethylisoxazol-4-amine**, against the two major isoforms of monoamine oxidase, MAO-A and MAO-B.

The protocols provided herein detail the necessary steps for determining the compound's inhibitory potency (IC₅₀), elucidating its mechanism of action, and assessing the reversibility of its interaction with both MAO-A and MAO-B.

Key Experiments and Methodologies

A systematic approach is employed to characterize the inhibitory profile of **5-Phenethylisoxazol-4-amine**. The experimental workflow is designed to first screen for inhibitory activity, then quantify the potency, and finally to understand the molecular mechanism of inhibition.





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References

- 1. Enzyme Inhibition Assays for Monoamine Oxidase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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